

A Comprehensive Technical Guide to the Solubility of Diphenamid

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Compound of Interest

Compound Name: *Diphenamid*

Cat. No.: *B1670725*

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This guide provides a detailed overview of the solubility of **Diphenamid** in water and various organic solvents, designed for researchers, scientists, and professionals in drug development. It includes quantitative solubility data, experimental protocols for solubility determination, and visualizations of relevant processes.

Diphenamid: An Overview

Diphenamid (N,N-Dimethyl-2,2-diphenylacetamide) is a selective, pre-emergent herbicide used to control annual grasses and some broad-leaved weeds in a variety of crops, turf, and ornamentals.[1] Its efficacy and environmental fate are significantly influenced by its solubility in different media. Understanding its solubility is crucial for formulation development, environmental impact assessment, and toxicological studies.

Chemical Structure:

- IUPAC Name: N,N-dimethyl-2,2-diphenylacetamide[2]
- CAS Registry Number: 957-51-7[3]
- Molecular Formula: C₁₆H₁₇NO[2][3]
- Molecular Weight: 239.31 g/mol

Quantitative Solubility Data

The solubility of **Diphenamid** has been determined in water and several organic solvents. The following tables summarize the available quantitative data for easy comparison.

Table 1: Solubility of Diphenamid in Water

Temperature (°C)	Solubility (g/L)	Solubility (mg/L)	Source
25	0.26	260	
25	Not specified	239.9	
27	0.26 (0.026 g/100 mL)	260	

Table 2: Solubility of Diphenamid in Organic Solvents

Solvent	Temperature (°C)	Solubility (g/100 mL)	Solubility (g/L)	Source
Acetone	27	18.9	189	
Acetone	20	Not specified	189,000 (189 g/L)	
N,N-Dimethylformamide (DMF)	27	16.5	165	
Phenyl Cellosolve	27	32.0	320	
Xylene	27	5.01	50.1	
Xylene	20	Not specified	50,000 (50 g/L)	

Note: There appears to be a discrepancy in the reported solubility in acetone and xylene from different sources, which may be due to different experimental conditions or reporting units (e.g., mg/L vs. g/L). The data is presented as found in the cited sources.

Experimental Protocols for Solubility Determination

While specific, detailed experimental protocols for determining the solubility of **Diphenamid** were not found in the literature, this section outlines general and widely accepted

methodologies for determining the solubility of chemical compounds like herbicides in both aqueous and organic solvents.

General Method for Determining Solubility in Organic Solvents

A common laboratory method to determine the solubility of a substance in an organic solvent involves the following steps:

- **Weighing the Solute:** Accurately weigh a specific mass of the compound (e.g., **Diphenamid**) and place it into a test tube or vial.
- **Solvent Addition:** Measure a volume of the desired organic solvent using a burette for precision.
- **Dissolution:** Gradually add the solvent to the test tube containing the solute.
- **Agitation:** Vigorously shake or stir the mixture after each addition of solvent to facilitate dissolution.
- **Incremental Addition:** If the solute does not completely dissolve, continue to add small, measured volumes of the solvent, with agitation, until complete dissolution is observed.
- **Endpoint Determination:** The point at which the solid is completely dissolved marks the saturation point.
- **Calculation:** The total volume of the solvent required to dissolve the initial mass of the solute is recorded. The solubility is then calculated and can be expressed in units such as g/L or mg/mL.

For more rigorous and automated determinations, especially for poorly soluble compounds, techniques like the shake-flask method followed by analytical quantification (e.g., HPLC, GC) are employed.

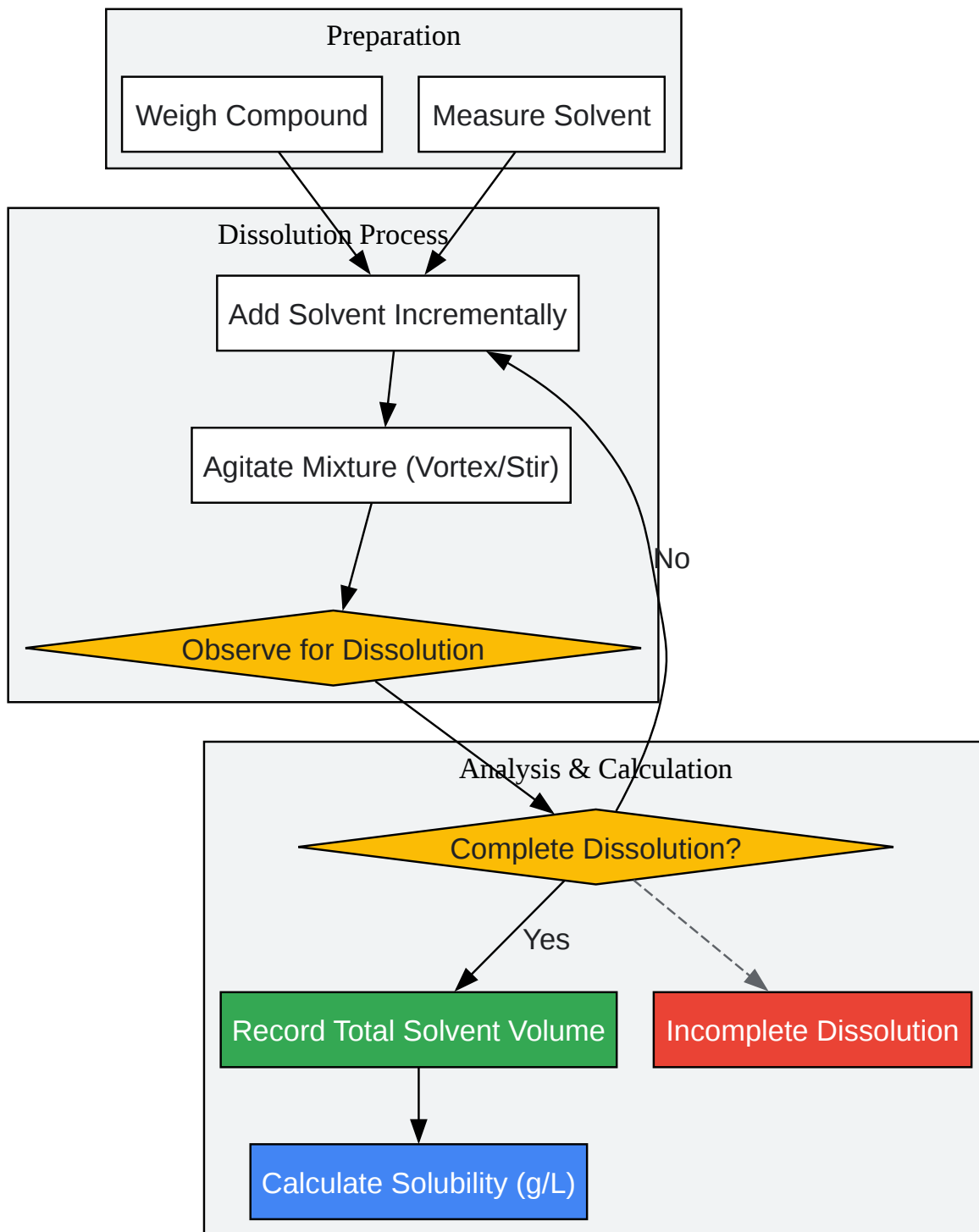
Standard "Shake-Flask" Method for Water Solubility (OECD 105)

The shake-flask method is a standard protocol for determining the water solubility of substances with solubilities greater than 10^{-2} g/L.

- **Preparation of a Saturated Solution:** An excess amount of the test substance is added to a known volume of water in a vessel.
- **Equilibration:** The vessel is agitated at a controlled temperature for a sufficient period to allow the system to reach equilibrium. A preliminary test is often conducted to determine the time required to reach equilibrium (e.g., allowing 24 hours).
- **Phase Separation:** Once equilibrium is reached, the mixture is allowed to stand at the test temperature to allow for the separation of undissolved solid. Centrifugation may be used to facilitate this separation.
- **Sampling and Analysis:** A sample of the clear, saturated aqueous solution is carefully withdrawn.
- **Concentration Determination:** The concentration of the substance in the aqueous sample is determined using a suitable analytical method, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC). The analytical method for **Diphenamid** residue determination often involves extraction with a solvent like acetone, cleanup on columns, and subsequent determination by GC with a flame ionization detector.

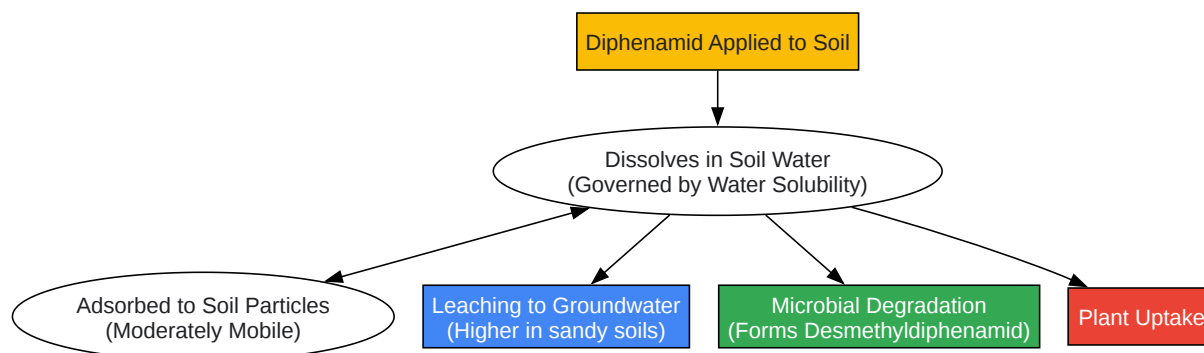
Visualizations

The following diagrams illustrate a general workflow for solubility determination and the environmental fate of **Diphenamid**.



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Caption: General workflow for determining the solubility of a compound.



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Caption: Environmental fate of **Diphenamid** in soil.

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References

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